

Application Notes and Protocols: Recrystallization of Tribenzyltin Chloride

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Compound of Interest

Compound Name: Tribenzyltin chloride

CAS No.: 3151-41-5

Cat. No.: B1580662

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This document provides a detailed protocol for the purification of **tribenzyltin chloride** via recrystallization. The procedure is based on established laboratory techniques and data from available chemical literature.

Introduction

Recrystallization is a fundamental technique for the purification of solid organic compounds. The principle relies on the differential solubility of a compound and its impurities in a chosen solvent at different temperatures. An ideal recrystallization solvent will dissolve the target compound sparingly at room temperature but will fully dissolve it at an elevated temperature. As the saturated hot solution cools, the solubility of the target compound decreases, leading to the formation of pure crystals, while impurities remain dissolved in the mother liquor. This method is effective for removing small amounts of impurities from a solid sample.

Tribenzyltin chloride is an organotin compound that often requires purification to remove by-products from its synthesis. The protocol outlined below provides a general procedure that can

be adapted using several potential solvents.

Safety Precautions

Tribenzyltin chloride is toxic if swallowed and causes serious eye irritation.^{[1][2]} It is also a skin irritant.^[2] Appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, must be worn at all times. All procedures should be performed in a well-ventilated fume hood. Refer to the Safety Data Sheet (SDS) for complete handling and disposal information. The compound is also moisture-sensitive.^{[3][4][5][6]}

Quantitative Data Summary

The primary metric for assessing the purity of recrystallized **tribenzyltin chloride** is its melting point. The literature values for the melting point of pure **tribenzyltin chloride** are summarized below. A sharp melting point range close to these values indicates a high degree of purity.

Parameter	Reported Value	Source
Melting Point	143°C	[3][7]
Melting Point	142-144°C	[4][6][8][9]
Melting Point (Recrystallized)	139-140°C	[10]

Experimental Protocol: Single-Solvent Recrystallization

This protocol describes a general method for the recrystallization of **tribenzyltin chloride**. The choice of solvent is critical for a successful purification. Based on available data, suitable solvents include glacial acetic acid, ethanol, and ethyl acetate.^{[5][6][10][11]} The ideal solvent should be selected based on preliminary solubility tests.

Materials and Equipment:

- Crude **tribenzyltin chloride**
- Recrystallization solvent (e.g., ethanol, glacial acetic acid, or ethyl acetate)

- Erlenmeyer flasks (2)
- Hot plate
- Stemless funnel
- Fluted filter paper
- Büchner funnel and flask
- Vacuum source
- Spatula
- Glass rod
- Melting point apparatus

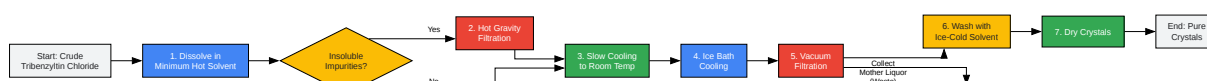
Procedure:

- **Solvent Selection:** Place a small amount of crude **tribenzyltin chloride** into a test tube. Add a few drops of the chosen solvent. If the solid dissolves at room temperature, the solvent is unsuitable. If it does not dissolve, gently heat the test tube. If the solid dissolves upon heating, the solvent is potentially suitable. Allow the solution to cool to room temperature. The formation of crystals upon cooling indicates a good solvent choice.
- **Dissolution:** Place the crude **tribenzyltin chloride** (e.g., 1.0 g) into an Erlenmeyer flask. Add a small volume of the selected solvent (e.g., 5-10 mL) and a boiling chip. Gently heat the mixture on a hot plate in a fume hood. Add the solvent dropwise while heating until the solid just dissolves. It is crucial to use the minimum amount of hot solvent to ensure a good yield.
[12]
- **Hot Filtration (Optional):** If insoluble impurities are present after dissolution, perform a hot gravity filtration. Place a stemless funnel with fluted filter paper into the neck of a second, pre-heated Erlenmeyer flask. Pour the hot solution through the filter paper to remove the insoluble impurities. This step should be performed quickly to prevent premature crystallization in the funnel.

- Crystallization: Cover the flask containing the hot, clear solution with a watch glass and allow it to cool slowly and undisturbed to room temperature.[13] Slow cooling promotes the formation of larger, purer crystals. Do not disturb the flask during this period.
- Cooling: Once the flask has reached room temperature and crystal formation appears complete, place the flask in an ice-water bath for at least 15-20 minutes to maximize the yield of crystals.[14]
- Crystal Collection: Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals in the Büchner funnel with a small amount of ice-cold recrystallization solvent to remove any residual mother liquor containing impurities. Use a minimal amount of cold solvent to avoid redissolving the product.[12]
- Drying: Allow the crystals to dry on the filter paper by drawing air through the funnel for several minutes. Transfer the crystals to a pre-weighed watch glass and allow them to air dry completely in a desiccator.
- Characterization: Determine the melting point of the dried, recrystallized **tribenzyltin chloride**. A pure sample should exhibit a sharp melting range consistent with the literature values. Calculate the percent recovery.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the recrystallization procedure.



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Caption: Workflow for the purification of **tribenzyltin chloride** by recrystallization.

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